

Dactimicin chemical structure and properties

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Compound of Interest

Compound Name: Dactimicin

Cat. No.: B562876

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. medkoo.com [medkoo.com]
- 3. What is the mechanism of Daptomycin? [synapse.patsnap.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. The action mechanism of daptomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Antimicrobial activity of dactimicin in vitro compared with that of dibekacin, netilmicin, sisomicin and micronomicin - PubMed [pubmed.ncbi.nlm.nih.gov]
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